

Bederocin Streptococcus pyogenes activity

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Compound Focus: Bederocin

CAS No.: 757942-43-1

Cat. No.: S520694

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Technical Profile of Bederocin

Bederocin (also known as REP-8839) is a synthetic antibacterial agent. Its core mechanism of action is the potent inhibition of the bacterial enzyme **methionyl-tRNA synthetase (MetRS)**, which is essential for protein synthesis [1] [2].

Molecular and Bioactive Properties

Property	Specification
CAS Number	757942-43-1 [1]
Molecular Formula	$C_{20}H_{21}BrFN_3OS$ [1]
Molecular Weight	450.37 g/mol [1]
Primary Target	Methionyl-tRNA synthetase (MetRS) [1] [2]
Potency (K _i)	0.01 μM (10 pM) for <i>Staphylococcus aureus</i> MetRS [1] [2]
Selectivity	No detectable inhibition of human cytoplasmic MetRS [2]
Antibacterial Spectrum	Clinical isolates of <i>Staphylococcus aureus</i> , <i>Streptococcus pyogenes</i> , and other Gram-positive bacteria [1]

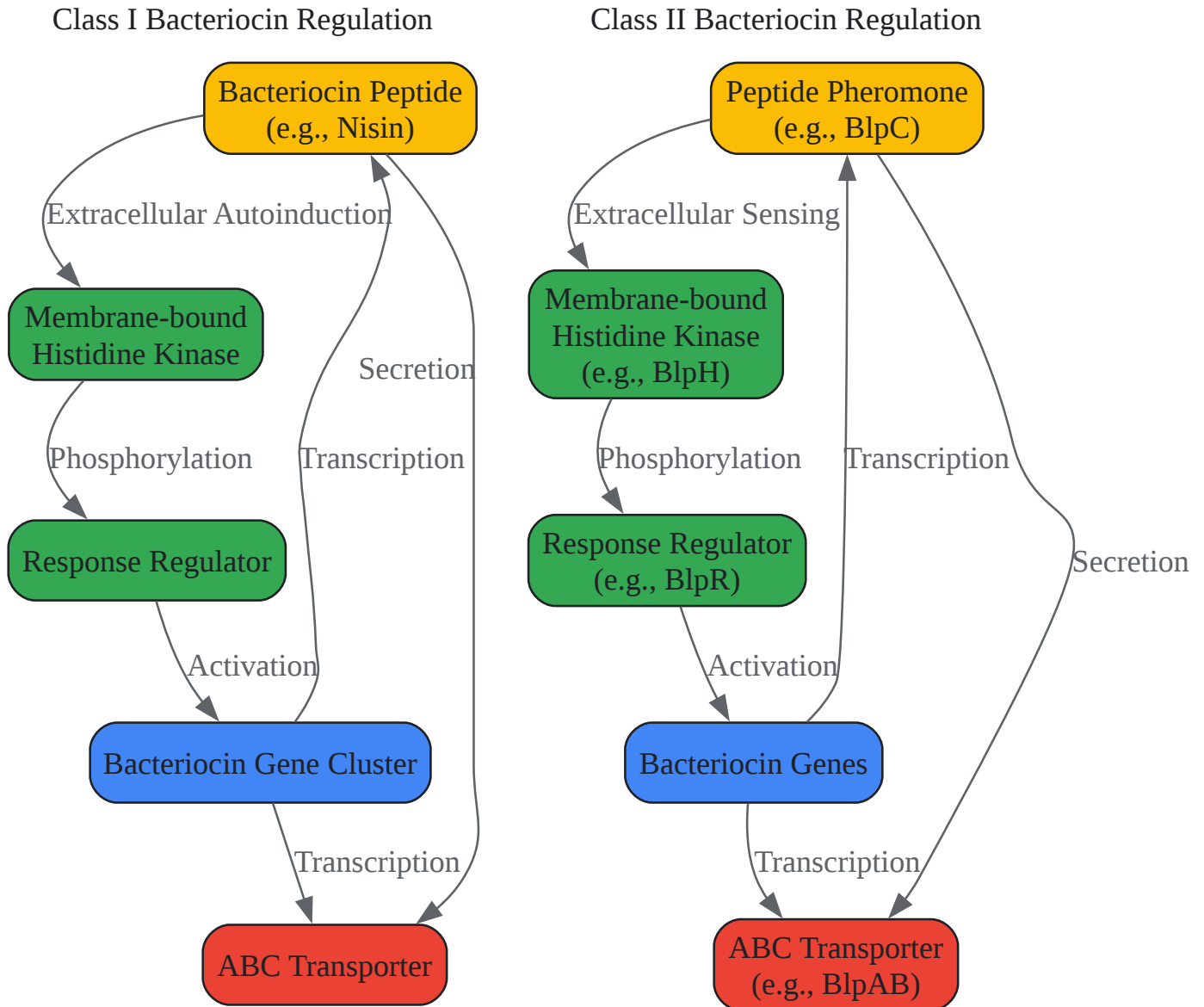
Streptococcus pyogenes and Its Bacteriocin Systems

While **Bederocin** inhibits protein synthesis, *S. pyogenes* itself produces a variety of **bacteriocins** (antimicrobial peptides) to gain a competitive advantage during colonization [3]. Understanding these natural systems provides context for the organism's biology.

The table below summarizes the key bacteriocins produced by *S. pyogenes* and their regulated mechanisms.

Bacteriocin	Class	Regulation System	Key Features
Streptococcin A-FF22/A-M49 [3]	I	Two-component system [3]	Gene cluster may be part of a mobile genetic element [3].
Streptin [3]	I	Two-component system [3]	The <i>srt</i> locus is present in 67% of strains, but only 17% show active expression [3].
Salivaricin A [3]	I	Two-component system [3]	Found in 86% of 144 tested strains [3].
SpbMN, Blp1, Blp2 [3]	II	Streptococcal invasion locus (<i>Sil</i>) QS system [3]	Only about 16% of strains contain a functional <i>sil</i> locus [3].
Streptococcin A-M57 [3]	III	Not Determined (N.D.) [3]	Associated with M-type 57 isolates; plasmid-encoded [3].

The regulation of these bacteriocins primarily occurs through two main types of quorum-sensing pathways, which are illustrated below.



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Two quorum-sensing pathways regulate bacteriocin production in S. pyogenes. Class I systems often use the bacteriocin itself as an autoinducer, while Class II systems rely on a separate peptide pheromone.

Research and Methodological Considerations

Given the lack of direct protocols for **Bederocin** on *S. pyogenes*, the following points can guide experimental design.

- **Antibacterial Susceptibility Testing:** To evaluate **Bederocin**'s efficacy against *S. pyogenes*, standard protocols like the **broth microdilution method** (as per CLSI guidelines M07-A10) can be employed to determine the **Minimum Inhibitory Concentration (MIC)**.
- **Molecular Target Confirmation:** The high potency and selectivity of **Bederocin** suggest its primary target in *S. pyogenes* is also MetRS. You could confirm this by:
 - **Enzyme Inhibition Assays:** Purifying *S. pyogenes* MetRS and measuring inhibition of aminoacylation activity in the presence of **Bederocin** [2].
 - **Resistance Mutagenesis:** Isolating spontaneous **Bederocin**-resistant mutants and sequencing the metRS gene to identify resistance-conferring mutations.
- **Exploiting Natural Competition:** Research into *S. pyogenes*'s own bacteriocins, like dysgalactacin which targets closely related strains, highlights the potential for targeting narrow-spectrum antibacterial strategies [3].

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References

1. | Antibacterial | TargetMol Bederocin [targetmol.com]
2. bederocin | Ligand page [guidetoimmunopharmacology.org]
3. Bacteriocin Production by Beta-Hemolytic Streptococci - PMC [pmc.ncbi.nlm.nih.gov]

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